

# Proper Disposal of Nintedanib: A Guide for Laboratory Professionals

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**Nintedanib** is an active pharmaceutical ingredient that requires meticulous handling and disposal due to its potential health risks, including reproductive toxicity and organ damage through prolonged exposure.[1] Adherence to proper disposal procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. Unused or expired **nintedanib**, along with any contaminated materials, must be treated as hazardous waste.[2]

#### **Hazard and Safety Information**

Before handling **Nintedanib**, it is essential to be aware of its hazard classifications and the required personal protective equipment (PPE).



Hazard Classification	Required Personal Protective Equipment (PPE)
Toxic if swallowed[1]	Gloves: Double nitrile or latex gloves should be worn at all times.[2]
Causes serious eye damage[1]	Eye Protection: Safety glasses or goggles are mandatory.[2]
Causes skin irritation[1]	Protective Clothing: A lab coat, scrubs, or a protective suit must be worn.[2] Contaminated garments should be disposed of as hazardous waste.[2]
Suspected of damaging fertility or the unborn child[1]	Respiratory Protection: If engineering controls like a chemical fume hood are unavailable or insufficient, an N100 respirator is required.[2]
Causes damage to organs through prolonged exposure[1]	Engineering Controls: All handling of Nintedanib powder should occur within a certified chemical fume hood.[2] Solutions may be handled in a fume hood or biosafety cabinet.[2]

### **Core Disposal Principles**

The disposal of **Nintedanib** is governed by strict regulations due to its hazardous nature. The following principles are paramount:

- Hazardous Waste Classification: All unused **Nintedanib** and any materials that have come into contact with it (e.g., containers, gloves, labware) must be classified and disposed of as hazardous waste.[2]
- Prohibition of Sewer Disposal: Nintedanib waste must not be discharged into sewer systems, drains, or any water courses.[3][4] This is in accordance with regulations such as the EPA's Hazardous Waste Pharmaceutical Final Rule.[5]
- Mandatory Professional Disposal: The universally recommended method for final disposal is through a licensed chemical destruction plant or hazardous material disposal company.[3][6]



 Incineration: The preferred destruction method is controlled, high-temperature incineration, often in a facility equipped with an afterburner and flue gas scrubbing capabilities to manage emissions.[3][6][7]

## **Standard Operating Protocol: Nintedanib Disposal**

This protocol outlines the step-by-step procedure for the safe collection and disposal of **Nintedanib** waste in a laboratory environment.

- 1. Preparation and Precaution:
- Designate a specific area within a chemical fume hood for all Nintedanib handling and waste collection.[2]
- Before beginning work, ensure all required PPE is correctly worn as specified in the table above.[2]
- 2. Waste Segregation and Collection:
- Use a dedicated, properly labeled hazardous waste container that is leak-proof and has a secure lid.[4][7]
- The label must clearly state "Hazardous Waste: Nintedanib" and include any other information required by your institution or local regulations.
- Immediately place all **Nintedanib**-contaminated items into this container. This includes:
- Unused or expired **Nintedanib** powder or solutions.
- Contaminated personal protective equipment (gloves, disposable coats).
- Disposable labware (pipette tips, vials, culture plates).
- Materials used for cleaning spills (absorbent pads, wipes).[4]
- 3. Decontamination of Surfaces and Equipment:
- Following any handling of **Nintedanib**, thoroughly decontaminate all work surfaces and equipment.
- Use an appropriate solvent, such as alcohol, to scrub surfaces.[4]
- All cleaning materials (e.g., wipes, paper towels) used for decontamination must be disposed
  of in the designated hazardous waste container.
- 4. Container Management and Storage:
- Keep the hazardous waste container tightly sealed when not in use.[4]



- Store the sealed container in a secure, well-ventilated area, away from incompatible materials, while awaiting pickup.[3][4]
- Follow all institutional, local, and Department of Transportation (DOT) regulations for the storage and packaging of hazardous waste.[8]
- 5. Final Disposal Arrangement:
- Do not place the **Nintedanib** waste container in common or non-hazardous trash.
- Arrange for the collection of the waste by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous material disposal contractor.
- Ensure all required documentation, such as a hazardous waste manifest, is completed accurately for transport.[5]

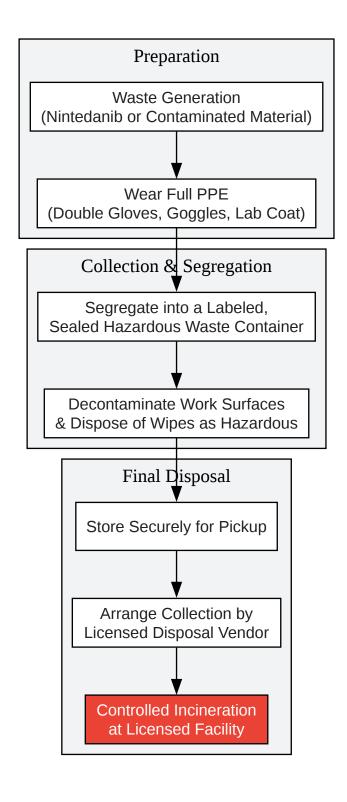
**Disposal Summary for Nintedanib-Related Waste** 

Waste Type	Disposal Procedure
Unused/Expired Nintedanib (Powder, Solutions)	Collect in a sealed, labeled hazardous waste container for disposal via a licensed contractor, typically by incineration.[3][7]
Contaminated Labware (Gloves, Pipette Tips, Vials)	Place directly into the designated hazardous waste container for incineration.[2]
Empty Stock Containers	Must be disposed of as hazardous waste.[2] Alternatively, containers can be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous waste. The rinsed container can then be punctured to prevent reuse and disposed of according to institutional policy.[3]
Animal Bedding (from treated animals)	Bedding from animals treated with Nintedanib should be handled and disposed of as hazardous material.[2]

#### **Visual Workflow for Nintedanib Disposal**

The following diagrams illustrate the procedural flow for making decisions and processing **Nintedanib** waste.

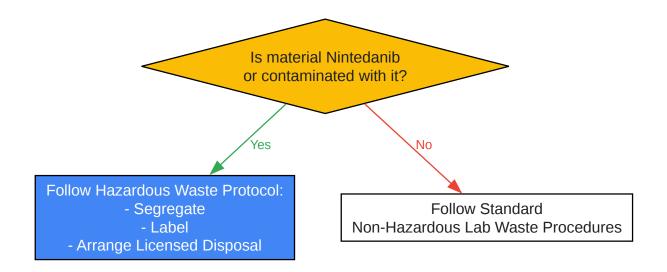




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Caption: Procedural workflow for the safe disposal of Nintedanib waste.





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Caption: Decision logic for segregating Nintedanib-related waste.

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